

Technical Support Center: Fusidic Acid Aqueous Solubility

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Compound of Interest

Compound Name: *Fusidic Acid*

Cat. No.: *B1666038*

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This guide is designed for researchers, scientists, and drug development professionals to address common challenges associated with the aqueous solubility of **Fusidic Acid**.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental difference in aqueous solubility between **Fusidic Acid** and its sodium salt?

A1: **Fusidic acid** is practically insoluble in water, a characteristic that poses challenges for its use in aqueous media.^{[1][2]} In contrast, its sodium salt, sodium fusidate, is significantly more water-soluble.^{[3][4]} For experiments requiring an aqueous solution, using the sodium salt is highly recommended.

Q2: What is the pKa of **Fusidic Acid** and why is it important for solubility?

A2: The pKa of **fusidic acid** in water is 5.35.^{[1][5][6][7]} The pKa is the pH at which the compound exists as 50% ionized (deprotonated) and 50% non-ionized (protonated). The ionized form (fusidate) is more water-soluble than the non-ionized form. Therefore, the pH of your aqueous solution will critically determine the solubility of **fusidic acid**. Above the pKa (pH > 5.35), solubility increases as more of the acid deprotonates into the soluble fusidate salt. Below the pKa (pH < 5.35), the compound will be predominantly in its less soluble free acid form and is likely to precipitate.

Q3: In which organic solvents can I dissolve **Fusidic Acid** and its sodium salt?

A3: **Fusidic acid** is freely soluble in ethanol, acetone, chloroform, pyridine, and dioxane.[1][5]
The sodium salt is soluble in organic solvents like ethanol, Dimethyl Sulfoxide (DMSO), and Dimethylformamide (DMF).[8][9]

Q4: How should I prepare a stock solution of **Fusidic Acid** for use in aqueous buffers like PBS?

A4: Due to its low solubility in aqueous buffers, it is recommended to first prepare a concentrated stock solution of **fusidic acid** sodium salt in an organic solvent like DMSO.[8][9]
This stock can then be diluted with the aqueous buffer of your choice (e.g., PBS) to the final desired concentration. Be aware that the final concentration in the buffer may be limited and the aqueous solution is not recommended for storage for more than one day.[8][9]

Data Presentation: Solubility Overview

The following tables summarize the solubility of **Fusidic Acid** and its sodium salt in various solvents.

Table 1: Solubility of **Fusidic Acid**

Solvent	Solubility	Reference(s)
Water	Practically Insoluble	[1][2]
Ethanol (96%)	Freely Soluble (251.73 ± 0.01 mg/mL)	[1][10]
DMSO	~100 mg/mL	[11]
Acetone	Soluble	[5]
Chloroform	Soluble	[5]
Ether	Sparingly Soluble	[5]
Hexane	Sparingly Soluble	[5]

Table 2: Solubility of **Fusidic Acid** Sodium Salt

Solvent	Solubility	Reference(s)
Water	Soluble (92 mg/mL)	[4] [12] [13]
Ethanol	~12.5 mg/mL to 93 mg/mL	[8] [9] [12]
DMSO	~14 mg/mL to 93 mg/mL	[8] [9] [12]
DMF	~14 mg/mL	[8] [9]
DMSO:PBS (1:1, pH 7.2)	~0.5 mg/mL	[8] [9]

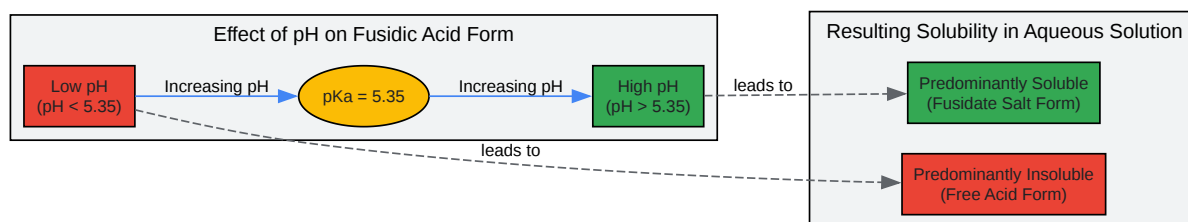
Note: Solubility values can vary between different sources and batches. It is always recommended to perform small-scale solubility tests.

Troubleshooting Guide

Problem: My **Fusidic Acid** precipitated after I added it to my aqueous buffer.

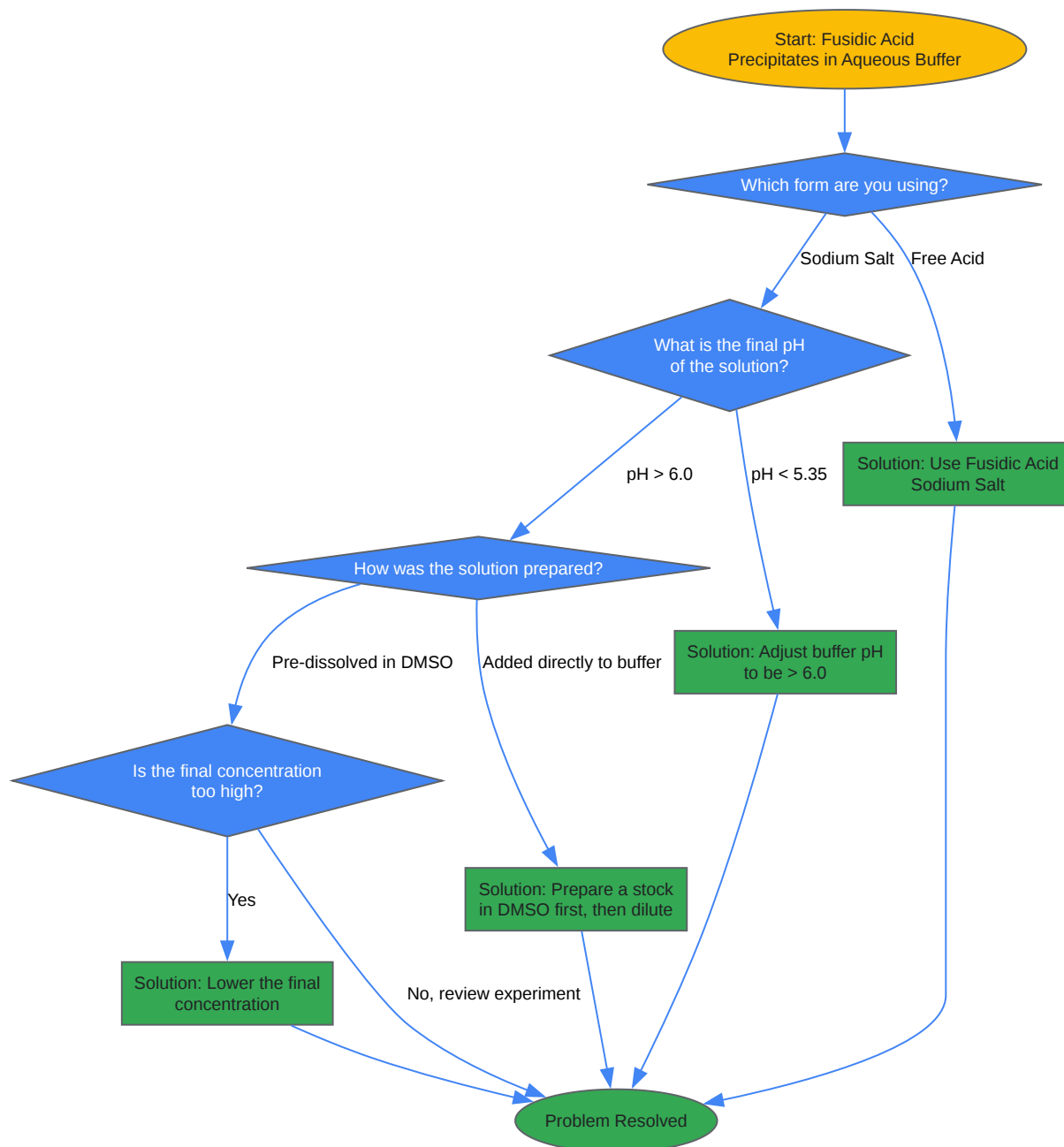
Probable Cause	Suggested Solution
Incorrect Form Used: You used the free acid form of Fusidic Acid, which is insoluble in water.	Use the more water-soluble sodium salt of Fusidic Acid (sodium fusidate) for aqueous solutions.[3]
pH is too low: The pH of your final solution is below the pKa of Fusidic Acid (~5.35), causing the less soluble free acid to form.	Ensure the pH of your final aqueous solution is above 6.0 to maintain the compound in its more soluble, deprotonated (fusidate) form. Adjust the pH of the buffer if necessary.
Concentration is too high: The final concentration exceeds the solubility limit in the aqueous buffer, even when using the sodium salt.	The solubility of sodium fusidate in buffered solutions is still limited (~0.5 mg/mL in a 1:1 DMSO:PBS solution).[8][9] Prepare a more concentrated stock in DMSO and use a higher dilution factor, or determine the maximum solubility in your specific buffer system experimentally.
Improper Dissolution Method: The compound was added directly to the buffer without an initial solubilization step.	For maximum solubility in aqueous buffers, first dissolve fusidic acid sodium salt in DMSO and then dilute it with the aqueous buffer of choice. [8][9]

Visual Guides and Workflows



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Caption: Relationship between pH and **Fusidic Acid** solubility.



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Caption: Troubleshooting workflow for **Fusidic Acid** precipitation.

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution of **Fusidic Acid** Sodium Salt in DMSO

Materials:

- **Fusidic Acid** Sodium Salt (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Weigh out 10 mg of **Fusidic Acid** Sodium Salt using a calibrated analytical balance and place it into a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- If complete dissolution is slow, gentle warming or sonication can be applied.[\[12\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C. Stock solutions in DMSO are typically stable for several months when stored properly.[\[14\]](#)[\[15\]](#)

Protocol 2: Preparation of a 10 µg/mL Working Solution in PBS (pH 7.4)

Materials:

- 10 mg/mL **Fusidic Acid** Sodium Salt stock solution in DMSO (from Protocol 1)

- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile conical tubes or appropriate labware

Procedure:

- Thaw a vial of the 10 mg/mL stock solution.
- Perform a serial dilution. For example, to prepare 1 mL of a 10 µg/mL working solution:
 - Add 999 µL of sterile PBS (pH 7.4) to a sterile microcentrifuge tube.
 - Add 1 µL of the 10 mg/mL stock solution to the PBS.
- Vortex the tube immediately and thoroughly to ensure the compound is evenly dispersed and does not precipitate.
- Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions of **fusidic acid** for more than one day.[8][9]

Disclaimer: This guide is for informational purposes only and is intended for use by qualified professionals. All laboratory work should be conducted with appropriate safety precautions.

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